

## Yadanziolide C: A Technical G

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## Compound of Interest

Compound Name: Yadanziolide C

Cat. No.: B8072674

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Yadanziolide C** is a naturally occurring C20 quassinoid, a class of highly oxygenated and structurally complex triterpenoids. Quassinoids are known for their bitter taste and potential therapeutic properties. **Yadanziolide C**, isolated from the seeds of *Brucea javanica* (L.) Merr., has garnered interest within the scientific community for its potential therapeutic applications and structural complexity.

## Natural Source and Quantitative Data

**Yadanziolide C** is exclusively isolated from the seeds of *Brucea javanica* (L.) Merr., a plant belonging to the Simaroubaceae family.<sup>[1][2]</sup> These evergreen seeds of *B. javanica* are a rich source of various quassinoids, with **Yadanziolide C** being one of the bitter principles present.<sup>[2]</sup>

The following table summarizes the quantitative data regarding the isolation of **Yadanziolide C** from its natural source.

Parameter	Value
Isolated Yield	18 mg
Approximate Yield (%)	~0.00106%
Molecular Formula	C20H26O9
Molecular Weight	410.42 g/mol

## Biosynthesis of Yadanziolide C

**Yadanziolide C**, as a C20 quassinoid, originates from the isoprenoid pathway. The biosynthesis of quassinoids is closely related to that of limonoids, and key early steps have been identified, and a hypothetical pathway for the formation of the C20 skeleton has been proposed.

The biosynthesis begins with the cyclization of 2,3-oxidosqualene, a common precursor for triterpenoids.

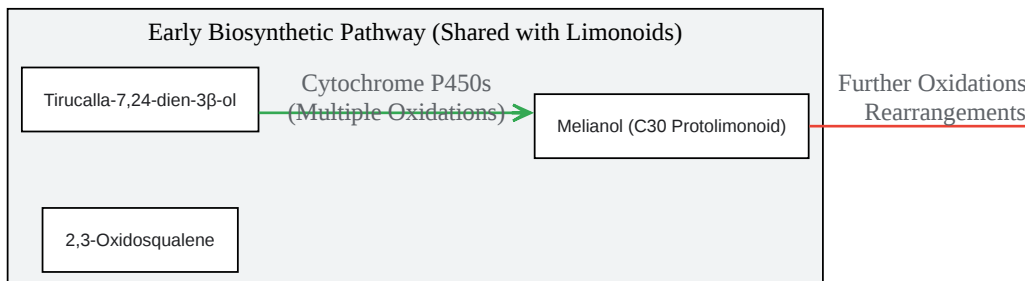
## Early Stages: Formation of the Protolimonoid Core

- Cyclization:** The enzyme oxidosqualene cyclase (OSC) catalyzes the cyclization of 2,3-oxidosqualene to form the tetracyclic triterpene, tirucalla-7,24-dien-3 $\beta$ -ol.
- Oxidation:** A series of oxidation reactions, mediated by cytochrome P450 monooxygenases (CYP450s), converts tirucalla-7,24-dien-3 $\beta$ -ol into the ketone intermediate, tirucalla-7,24-dien-3-one.

## Late Stages: Formation of the C20 Quassinoid Skeleton (Hypothetical)

The conversion of the C30 protolimonoid, melianol, to the C20 picrasane skeleton of **Yadanziolide C** involves significant oxidative degradation and rearrangement.

- Further Oxidations and Rearrangements:** The protolimonoid melianol undergoes further enzymatic modifications, leading to more complex C25 quassinoid intermediates.
- Oxidative Degradation:** A key proposed step is the Baeyer-Villiger oxidation of a C25 quassinoid, which would lead to the cleavage of the side chain (forming a lactone and releasing a C5 fragment) to yield the final structure of **Yadanziolide C**.

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## Experimental Protocols

### Isolation and Purification of Yadanziolide C

The following protocol is based on the methodology described by Yoshimura et al. (1985) for the isolation of **Yadanziolide C** from the seeds of Brucea javanica.

#### 1. Extraction:

- Air-dried and powdered seeds of Brucea javanica (1.7 kg) are defatted by extraction with a non-polar solvent such as petroleum ether.
- The defatted material is then repeatedly extracted with methanol (MeOH) at room temperature.
- The combined MeOH extracts are concentrated under reduced pressure to yield a crude extract.

#### 2. Solvent Partitioning:

- The crude MeOH extract is suspended in water and sequentially partitioned with chloroform (CHCl<sub>3</sub>) and then n-butanol (n-BuOH).
- The biologically active quassinoids, including **Yadanziolide C**, are typically found in the CHCl<sub>3</sub> and n-BuOH fractions.

#### 3. Chromatographic Separation:

- The chloroform-soluble fraction is subjected to column chromatography on silica gel.
- Elution is performed with a gradient of increasing polarity, typically using solvent systems like chloroform-methanol or hexane-ethyl acetate.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds with similar R<sub>f</sub> values to known quassinoids are combined.

#### 4. Repeated Chromatography and Purification:

- The combined fractions containing **Yadanziolide C** are further purified by repeated column chromatography on silica gel and/or preparative high-pressure liquid chromatography (HPLC).
- Fine separation is often achieved using different solvent systems to resolve closely related compounds.
- The purity of the isolated **Yadanziolide C** (18 mg) is confirmed by HPLC analysis.

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#### ### 3.2. Structure Elucidation of Yadanziolide C

The structure of **Yadanziolide C** was established through a combination of spectroscopic techniques.

#### \*\*1. Mass Spectrometry (MS):\*\*

- \* High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition.

#### \*\*2. Infrared (IR) Spectroscopy:\*\*

- \* IR spectroscopy is employed to identify key functional groups present in the molecule, such as hydroxyl, carbonyl, and amine groups.

#### \*\*3. Nuclear Magnetic Resonance (NMR) Spectroscopy:\*\*

- \* **<sup>1</sup>H NMR:** Provides information about the number, environment, and connectivity of protons in the molecule.
- \* **<sup>13</sup>C NMR:** Determines the number of carbon atoms and their chemical environments (e.g., C=O, C-O, C=C).
- \* **2D NMR (COSY, HSQC, HMBC):** These experiments are crucial for establishing the complete structure.
  - \* **COSY (Correlation Spectroscopy):** Identifies proton-proton (<sup>1</sup>H-<sup>1</sup>H) couplings, revealing adjacent protons.
  - \* **HSQC (Heteronuclear Single Quantum Coherence):** Correlates protons directly to their attached carbon atoms.
  - \* **HMBC (Heteronuclear Multiple Bond Correlation):** Shows correlations between protons and carbon atoms separated by two or three bonds.
- \* **NOESY (Nuclear Overhauser Effect Spectroscopy):** Provides information about the relative stereochemistry of protons in the molecule.

#### \*\*4. Chemical Transformation:\*\*

- \* In some cases, chemical reactions such as acetylation are performed on the natural product. The spectra of these derivatives are used to confirm the structure.

```dot

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Workflow

## Conclusion

**Yadanziolide C** represents a fascinating and complex natural product with significant potential in pharmacology and medicine. The detailed experimental protocols for its extraction, purification, and structural elucidation provide valuable insights into the biosynthesis of this compound. Further studies on the biological activities and pharmacological properties of **Yadanziolide C** and other valuable quassinoids, thereby facilitating their development as future therapeutic agents.

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## References

- 1. A review of Brucea javanica: metabolites, pharmacology and clinical application - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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